

# Personal protective equipment for handling Mobocertinib

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## Compound of Interest

Compound Name: Mobocertinib

Cat. No.: B609201

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## Essential Safety and Handling Guide for Mobocertinib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Mobocertinib**. It offers procedural, step-by-step guidance for safe operational and disposal practices. Note that in October 2023, the manufacturer announced the voluntary withdrawal of **Mobocertinib** from the U.S. market.<sup>[1][2]</sup>

## Occupational Exposure Limit

Proper containment and personal protective equipment are essential to minimize exposure. The manufacturer has established an internal occupational exposure limit (OEL) for **Mobocertinib**.

Compound	Occupational Exposure Limit (OEL)	Source
Mobocertinib (TAK-788)	12 µg/m <sup>3</sup> (Takeda internal value)	Takeda SDS <sup>[3]</sup>

## Personal Protective Equipment (PPE)

Given that **Mobocertinib** is a hazardous drug, a comprehensive PPE strategy is required to prevent exposure through skin contact, inhalation, or ingestion.<sup>[3][4][5]</sup> The specific PPE

should be based on your institution's risk assessment and safety plan.<sup>[6]</sup>

#### Required PPE for Handling **Mobocertinib**:

- **Gloves:** Use appropriate, chemical-resistant gloves (meeting standard BS EN 374:2003 or ASTM D6978).<sup>[7][8][9]</sup> Always inspect gloves before use.<sup>[7][8]</sup> For many activities involving hazardous drugs, wearing two pairs of chemotherapy-rated gloves is required.<sup>[6]</sup> Change gloves immediately if they become damaged or contaminated.<sup>[10]</sup>
- **Gowns:** Wear a disposable, impervious gown demonstrated to be resistant to hazardous drugs.<sup>[6][10]</sup> Gowns should be long-sleeved with knit cuffs.<sup>[10]</sup>
- **Eye and Face Protection:** Wear tightly fitting safety goggles with side shields or a face shield whenever there is a risk of splashing or aerosol generation.<sup>[8][10][11]</sup>
- **Respiratory Protection:** If a risk assessment indicates it is necessary, or when handling the powder outside of a containment device, use a suitable respirator (e.g., a NIOSH-approved N95 respirator).<sup>[7][10]</sup>

## Operational Plans: Handling and Storage

Safe handling of **Mobocertinib** requires a combination of engineering controls and stringent work practices to minimize exposure.

#### Engineering Controls:

- **Ventilation:** Handle **Mobocertinib** in a well-ventilated area.<sup>[7]</sup> Good general ventilation should be used, with rates matched to conditions.<sup>[3]</sup>
- **Containment:** Whenever possible, use **Mobocertinib** within a chemical fume hood, biosafety cabinet, or other designated containment system, especially when manipulating the powder or creating solutions.<sup>[6][7]</sup> This is crucial to avoid the formation and inhalation of dust and aerosols.<sup>[7][11]</sup>
- **Safety Stations:** Ensure the laboratory is equipped with accessible safety showers and eye wash stations.<sup>[7][11]</sup>

#### Safe Handling Practices:

- Read Safety Precautions: Obtain and read all special instructions and the Safety Data Sheet (SDS) before use. Do not handle the substance until all safety precautions have been understood.[3]
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[7]
- Avoid Inhalation: Do not breathe dust or aerosols.[3][7]
- Oral Administration: **Mobocertinib** capsules should be swallowed whole and not opened, chewed, or dissolved.[12]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[3][7] Do not eat, drink, or smoke in areas where **Mobocertinib** is handled or stored.[3]
- Restricted Access: Pregnant or breastfeeding women must not handle this product.[3]

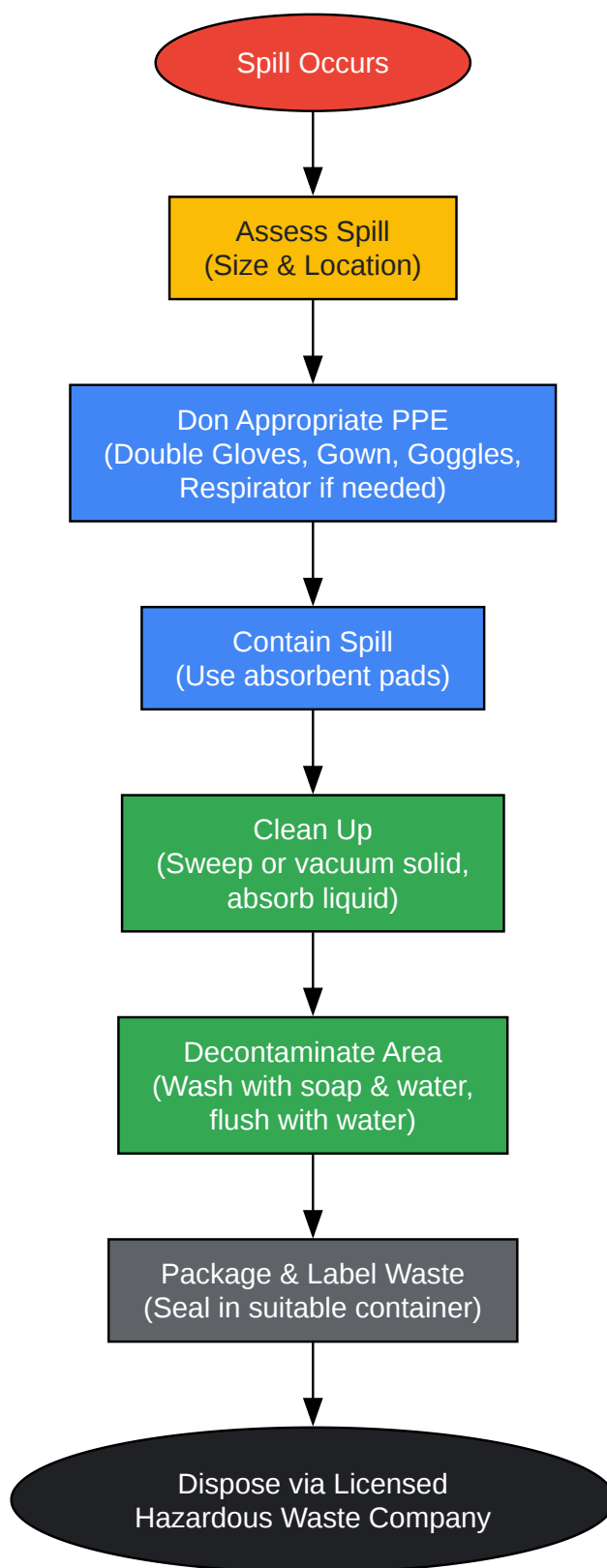
#### Storage Conditions:

- Container: Store in a tightly closed container, locked up.[3][11]
- Temperature: Recommended storage is at 4°C, sealed and away from moisture.[11] For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[11]
- Environment: Store in a cool, well-ventilated place away from direct sunlight and sources of ignition.[11]
- Incompatibilities: Keep away from strong acids/alkalis and strong oxidizing/reducing agents.[7][11]

## Emergency and Disposal Plans

### Spill Management Workflow

Immediate and correct response to a spill is critical to prevent exposure and environmental contamination. Do not take action without suitable protective clothing.[7]



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Caption: Workflow for managing a **Mobocertinib** spill.

### Spill Cleanup Steps:

- Evacuate unnecessary personnel to a safe area.[7]
- For Small Spills: Gently sweep or vacuum up the spillage and collect it in a suitable, sealed container for disposal.[3]
- For Large Spills: Shovel the material into a waste container.[3]
- After the product has been recovered, flush the area with water.[3]
- Never return spilled material to the original containers for re-use.[3]
- Prevent discharge into drains, water courses, or onto the ground.[3]

## Disposal Plan

All **Mobocertinib** waste, including expired material and contaminated packaging/PPE, must be treated as hazardous waste.

- Collection: Transfer waste material to a suitable, labeled container.[7]
- Disposal Vendor: Arrange for collection by a specialized, licensed hazardous material disposal company.[7][8]
- Compliance: Ensure that all federal, state, and local regulations for hazardous waste disposal are strictly followed.[8]

## Emergency First Aid Procedures

In case of exposure, immediate medical attention is required. Show the Safety Data Sheet (SDS) to the attending physician.[3][7]

- Inhalation: If dust is inhaled, move the person to fresh air.[3] If breathing is difficult, provide oxygen. If breathing stops, give artificial respiration. Consult a doctor.[7]
- Skin Contact: Immediately remove contaminated clothing.[7] Wash the affected skin with copious amounts of soap and water for at least 15 minutes.[7] Get medical attention if

irritation develops or persists.[3]

- Eye Contact: Do not rub the eyes.[3] Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids with fingers to ensure adequate flushing.[11] Consult a doctor.[7][8]
- Ingestion: Rinse the mouth with water.[3][8] Do NOT induce vomiting.[11] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[8]

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